

Application Notes and Protocols for Gentamicin B1 in Cell Culture

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Compound of Interest

Compound Name: **Gentamicin B1**

Cat. No.: **B1230207**

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Introduction

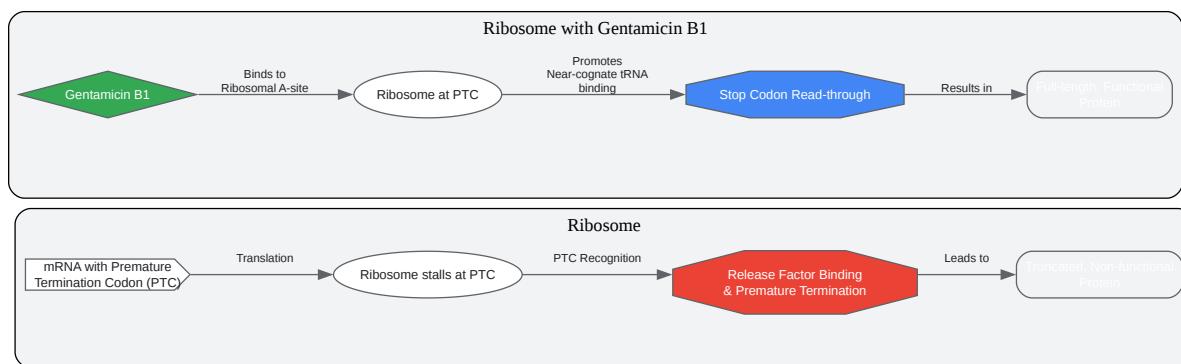
Gentamicin B1 is a minor component of the gentamicin antibiotic complex produced by *Micromonospora purpurea*. While the broader gentamicin complex is a well-known antibiotic, purified **Gentamicin B1** has garnered significant interest for its potent ability to induce the read-through of premature termination codons (PTCs) in eukaryotic cells.^{[1][2]} Nonsense mutations that introduce PTCs are responsible for approximately 10-15% of all inherited genetic diseases.^{[1][3]} **Gentamicin B1** offers a promising tool for researchers studying these diseases and for the development of potential therapeutics by enabling the synthesis of full-length, functional proteins from genes containing nonsense mutations.^{[1][2]}

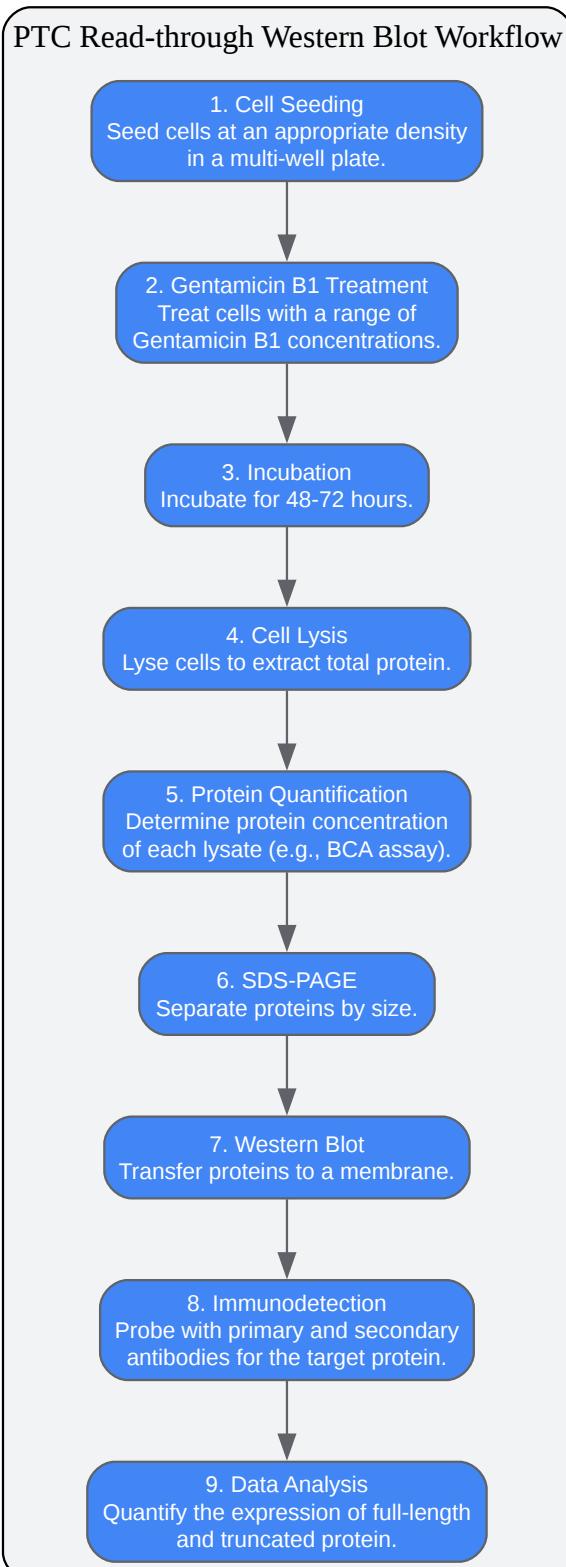
These application notes provide a comprehensive overview of the use of **Gentamicin B1** in cell culture, including its mechanism of action, recommended working concentrations, and detailed protocols for assessing its efficacy and cytotoxicity.

Mechanism of Action: Premature Stop Codon Read-through

Gentamicin B1, like other aminoglycoside antibiotics, binds to the A site of the eukaryotic ribosome. This binding alters the conformation of the ribosomal RNA, reducing the stringency of codon recognition. When a ribosome encounters a premature termination codon (UAA, UAG,

or UGA), the presence of **Gentamicin B1** can facilitate the misincorporation of a near-cognate aminoacyl-tRNA, allowing the ribosome to continue translation and synthesize a full-length protein.[1][2] Studies have shown that **Gentamicin B1** is a more potent inducer of PTC read-through than the major components of the pharmaceutical gentamicin mixture.[1][2]





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References

- 1. Gentamicin B1 is a minor gentamicin component with major nonsense mutation suppression activity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pnas.org [pnas.org]
- 3. pnas.org [pnas.org]
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